

Technical Guide: Physical Properties of 2-Bromo-1,4-dichlorobenzene

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Compound of Interest

Compound Name: 2-Bromo-1,4-dichlorobenzene

Cat. No.: B150605

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Bromo-1,4-dichlorobenzene** (CAS No: 1435-50-3), a halogenated aromatic compound. The information is compiled for use in research, chemical synthesis, and drug development applications. This document summarizes key physical data in a structured format and outlines the standard experimental methodologies for their determination.

Core Physical and Chemical Properties

2-Bromo-1,4-dichlorobenzene is an aryl halide. Its identity and fundamental properties are summarized below.

Property	Value
Chemical Structure	<chem>C6H3BrCl2</chem>
IUPAC Name	2-bromo-1,4-dichlorobenzene
CAS Number	1435-50-3
Molecular Formula	<chem>C6H3BrCl2</chem> [1][2]
Molecular Weight	225.89 g/mol [3]
Appearance	Crystals, powder, or crystalline powder; Colorless to cream to pale brown or light yellow solid. [1][4]
Melting Point	30.0-37.0 °C [1][2]
32-36 °C (lit.)	
Boiling Point	79 - 80 °C (at 1 torr)
Density	Experimental data not readily available in literature.
Solubility	Insoluble in water; Soluble in organic solvents such as ethanol and acetone.
Flash Point	113 °C (235.4 °F) - closed cup
InChI Key	OVXVQBCRONSPDC-UHFFFAOYSA-N [1][2]
SMILES	<chem>Clc1ccc(Cl)c(Br)c1</chem>

Experimental Protocols

The determination of the physical properties listed above is crucial for confirming the identity and purity of **2-Bromo-1,4-dichlorobenzene**. Below are detailed methodologies for key experimental procedures.

Melting Point Determination

The melting point is a critical indicator of a compound's purity. Pure crystalline solids exhibit a sharp melting range (typically 0.5-1.0°C), which becomes depressed and broadened by impurities. The capillary tube method is standard.

Methodology:

- Sample Preparation: A small amount of the dry, finely powdered **2-Bromo-1,4-dichlorobenzene** is packed into a capillary tube, sealed at one end, to a height of 1-2 cm.
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is placed in a heating apparatus, such as a Thiele tube containing mineral oil or an electrically heated metal block (e.g., Mel-Temp apparatus).
- Heating: The apparatus is heated slowly and steadily, at a rate of approximately 2°C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The melting range is reported as T1-T2.
- Purity Check: For purity assessment, a mixed melting point test can be performed. The unknown sample is mixed with a pure standard of **2-Bromo-1,4-dichlorobenzene**. If there is no depression or broadening of the melting range, the unknown sample is considered pure.

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure. Since this compound is a solid at room temperature, its boiling point is typically measured under reduced pressure to prevent decomposition.

Methodology (Capillary Method):

- Sample Preparation: A few drops of molten **2-Bromo-1,4-dichlorobenzene** are placed into a small fusion tube.

- Capillary Inversion: A capillary tube, sealed at one end, is placed (open end down) into the fusion tube containing the liquid sample.
- Apparatus Setup: The fusion tube is attached to a thermometer and heated in a Thiele tube or an aluminum block.
- Heating and Observation: The apparatus is heated slowly. The temperature is noted when a rapid and continuous stream of bubbles emerges from the inverted capillary's open end. This indicates that the vapor pressure of the liquid has surpassed the external pressure.
- Cooling and Measurement: Heating is discontinued. The temperature at which the liquid begins to re-enter the capillary tube is recorded as the boiling point. At this temperature, the vapor pressure inside the capillary equals the external pressure.

Solubility Determination

Solubility tests provide insight into the polarity of a molecule and help in selecting appropriate solvents for reactions, extractions, and purification (crystallization). The general principle "like dissolves like" is applied.

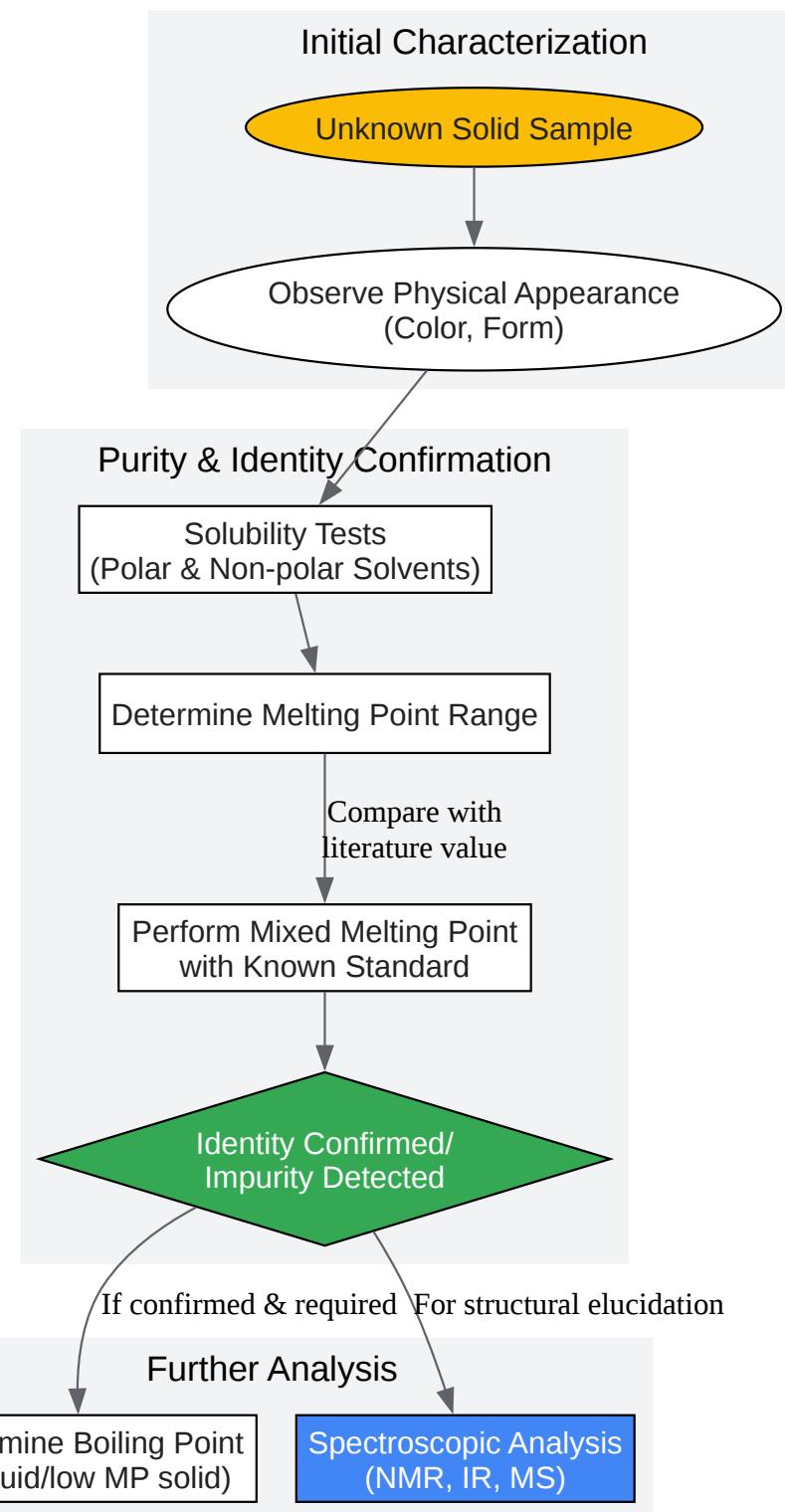
Methodology:

- Solvent Selection: A range of solvents with varying polarities is chosen (e.g., water, ethanol, acetone, diethyl ether, hexane).
- Procedure: Approximately 25 mg of **2-Bromo-1,4-dichlorobenzene** is placed in a small test tube.
- Solvent Addition: 0.75 mL of the selected solvent is added in small portions. After each addition, the test tube is shaken vigorously.
- Observation: The compound is classified as "soluble" if it dissolves completely, "partially soluble" if some solid remains, and "insoluble" if it does not appear to dissolve at all.
- Interpretation: As a relatively non-polar molecule, **2-Bromo-1,4-dichlorobenzene** is expected to be insoluble in polar solvents like water but soluble in non-polar organic solvents.

Logical Workflow Visualization

The following diagram illustrates a logical workflow for the physical characterization and identification of an unknown solid organic compound, such as **2-Bromo-1,4-dichlorobenzene**.

Workflow for Physical Characterization of an Unknown Solid

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Workflow for Physical Characterization

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